

Physicochemical properties of (-)-Gallocatechin gallate

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Compound of Interest

Compound Name: (-)-Gallocatechin gallate

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An In-depth Technical Guide on the Physicochemical Properties of **(-)-Gallocatechin Gallate**

Introduction

(-)-Gallocatechin gallate (GCG) is a flavan-3-ol, a type of catechin, and an epimer of the more widely studied (-)-epigallocatechin gallate (EGCG).[1] It is the ester of gallocatechin and gallic acid.[1] GCG is a significant polyphenol found in green tea and is recognized for its potential health benefits, including antioxidant and cancer-preventive activities.[2][3] This technical guide provides a comprehensive overview of the physicochemical properties of GCG, detailed experimental protocols for its analysis, and a visualization of key signaling pathways it may influence, primarily based on data from its close relative, EGCG.

Physicochemical Properties

The fundamental physicochemical properties of **(-)-Gallocatechin gallate** are summarized below.

General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₂₂ H ₁₈ O ₁₁	[4][5]
Molecular Weight	458.37 g/mol	[2][5][6][7]
Appearance	White to off-white powder	[2]
Melting Point	~200°C	[8]

Solubility

Solvent	Solubility	Reference
Water	Practically insoluble	
DMSO	92 mg/mL (200.71 mM)	[7]
Ethanol	Soluble	[9][10]
Methanol	Soluble	[11]
Dimethyl Formamide	Soluble	[9][10]

Acidity

Property	Value	Reference
pKa	Weakly acidic, with a pKa ₁ value of approximately 7.65	[12]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and quantification of **(-)-Gallocatechin gallate**.

UV-Vis Spectroscopy

The UV-Vis spectrum of GCG is characterized by absorption maxima that are indicative of its phenolic structure.

Solvent	λ_{max} (nm)	Reference
Water	~274 nm	[13]
Ethanol	~276 nm	[14]
Aqueous Buffer	~275 nm	[15]
Acetonitrile	~275 nm	[15]
DMSO	~280 nm	[15]

NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy provides detailed structural information. The following table summarizes the ^1H and ^{13}C NMR chemical shifts for GCG in Methanol- d_4 .

Position	¹³ C Chemical Shift (ppm)	¹ H Chemical Shift (ppm)	Reference
2	79.9	5.07 (s)	[16][17]
3	70.1	5.55 (br)	[16][17]
4	29.5	3.02 (dd), 2.88 (dd)	[16][17]
4a	157.5	-	[17]
5	157.9	-	[17]
6	96.2	6.12 (s)	[16][17]
7	157.0	-	[17]
8	97.0	6.09 (s)	[16][17]
8a	100.4	-	[17]
1'	132.0	-	[17]
2', 6'	107.5	6.46 (s)	[16][17]
3', 5'	146.4	-	[17]
4'	133.5	-	[17]
1''	121.8	-	[17]
2'', 6''	110.2	6.86 (s)	[16][17]
3'', 5''	146.5	-	[17]
4''	139.9	-	[17]
C=O	167.3	-	[17]

Experimental Protocols

Detailed methodologies are essential for the accurate assessment of the properties and biological activities of **(-)-Gallocatechin gallate**.

Determination of Antioxidant Activity

DPPH Radical Scavenging Assay

This assay measures the ability of an antioxidant to scavenge the stable 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical.

- A stock solution of DPPH (e.g., 0.1 mM) is prepared in methanol.[\[18\]](#)
- Various concentrations of **(-)-Gallocatechin gallate** are prepared in a suitable solvent.
- An aliquot of the GCG solution is mixed with the DPPH solution.[\[18\]](#)
- The mixture is incubated in the dark at room temperature for a specified time (e.g., 30 minutes).[\[18\]](#)
- The absorbance of the solution is measured at 517 nm using a spectrophotometer.[\[18\]](#)
- The percentage of DPPH radical scavenging activity is calculated based on the decrease in absorbance compared to a control (DPPH solution without the sample).[\[18\]](#)

ABTS Radical Cation Decolorization Assay

This assay is based on the ability of antioxidants to quench the blue-green 2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid) (ABTS) radical cation.

- The ABTS radical cation is generated by reacting an ABTS stock solution with an oxidizing agent like potassium persulfate.
- The ABTS^{•+} solution is diluted with a suitable solvent (e.g., ethanol) to a specific absorbance at a particular wavelength (e.g., 734 nm).
- Different concentrations of GCG are added to the ABTS^{•+} solution.
- The absorbance is measured after a set incubation period.
- The percentage of inhibition of the ABTS^{•+} radical is calculated.

Spectroscopic Analysis

UV-Vis Spectroscopy

- Prepare a stock solution of **(-)-Gallicocatechin gallate** of known concentration in the desired solvent (e.g., ethanol, water, DMSO).
- Perform serial dilutions to obtain a range of concentrations.
- Record the UV-Vis absorption spectra for each concentration over a specific wavelength range (e.g., 200-400 nm) using a spectrophotometer.[\[19\]](#)
- Identify the wavelength of maximum absorbance (λ_{max}).[\[20\]](#)

NMR Spectroscopy

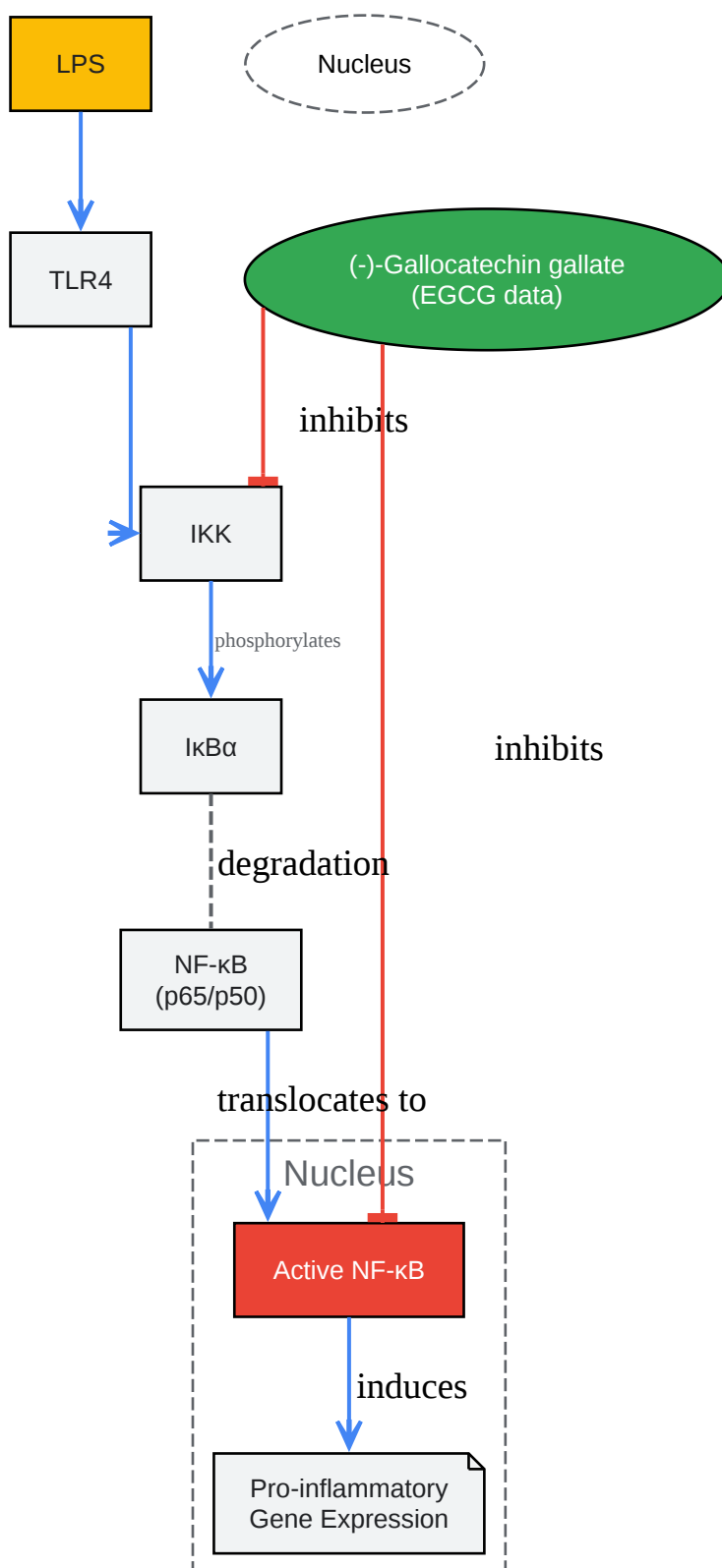
- Dissolve a precise amount of **(-)-Gallicocatechin gallate** in a deuterated solvent (e.g., Methanol-d₄, DMSO-d₆).
- Transfer the solution to an NMR tube.
- Acquire ¹H and ¹³C NMR spectra using a high-resolution NMR spectrometer.
- Process the raw data (Fourier transformation, phase correction, and baseline correction).
- Assign the chemical shifts of the protons and carbons by analyzing the spectra and comparing them with literature data.[\[21\]](#)

Signaling Pathways

While research on **(-)-Gallicocatechin gallate** is ongoing, the closely related epimer, (-)-epigallocatechin gallate (EGCG), has been extensively studied for its ability to modulate various cellular signaling pathways involved in inflammation and cancer. Given their structural similarity, it is plausible that GCG affects similar pathways.

NF-κB Signaling Pathway

The NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) pathway is a crucial regulator of inflammation. EGCG has been shown to inhibit this pathway.[\[22\]](#)[\[23\]](#)

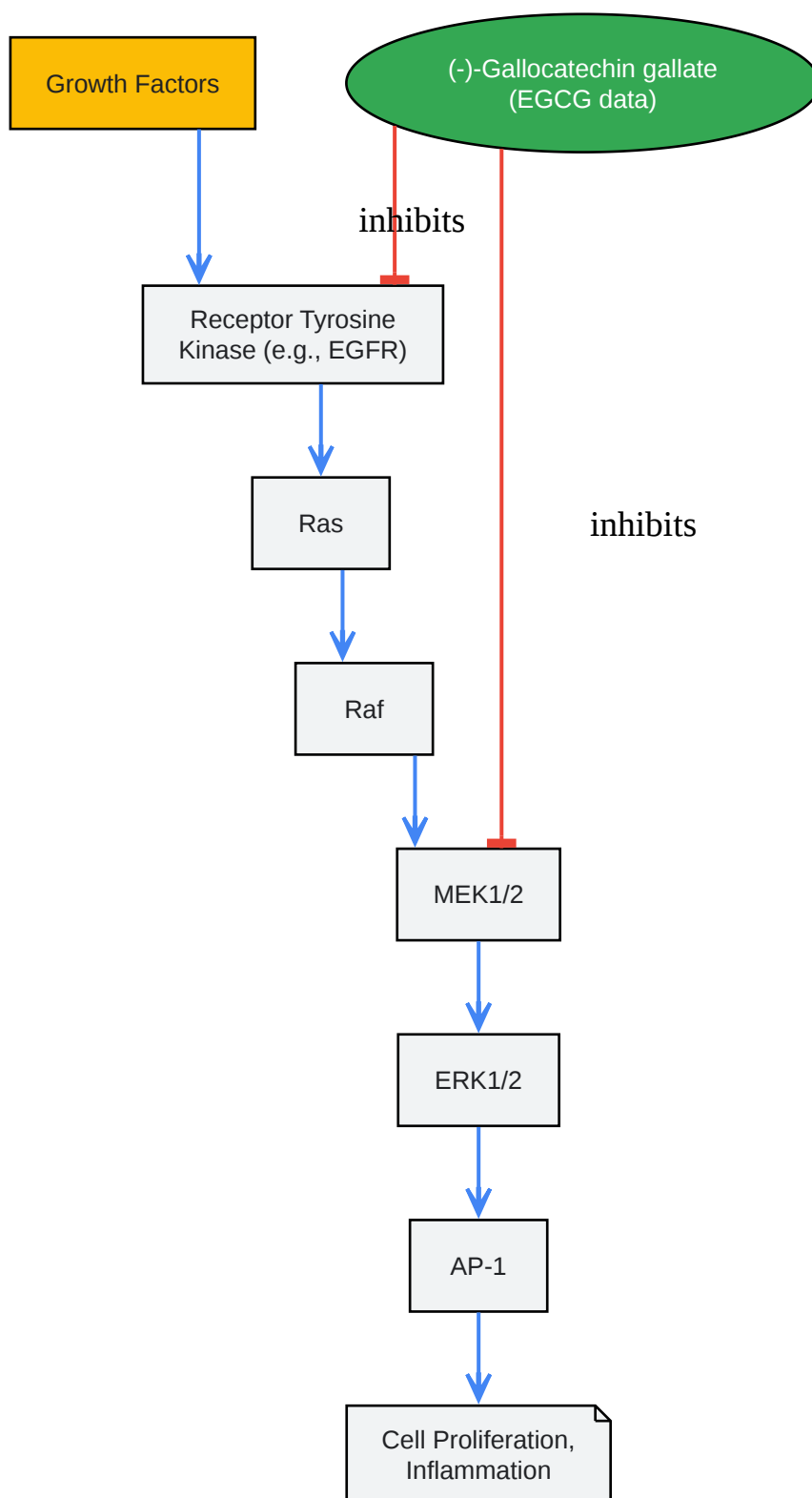


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NF-κB signaling pathway inhibition.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is involved in cell proliferation, differentiation, and apoptosis. EGCG has been demonstrated to modulate this pathway.[22][24]

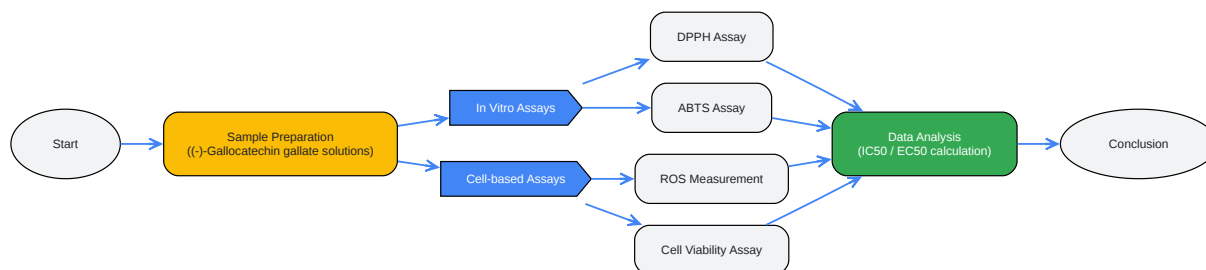


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MAPK signaling pathway inhibition.

Experimental Workflow for Antioxidant Activity

The general workflow for assessing the antioxidant potential of **(-)-Gallocatechin gallate** is depicted below.



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Workflow for antioxidant assessment.

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